

Essential Safety and Logistical Information for Handling Hydroxymethyl Clenbuterol-d6

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Compound of Interest

Compound Name: Hydroxymethyl Clenbuterol-d6

Cat. No.: B13440561

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For researchers, scientists, and drug development professionals, the proper handling of specialized compounds like **Hydroxymethyl Clenbuterol-d6** is paramount for both personal safety and maintaining the integrity of the product. This guide provides essential, immediate safety and logistical information, including operational and disposal plans.

Chemical and Physical Properties

Property	Value
Chemical Name	4-Amino-3,5-dichloro- α -[[[2-hydroxy-1,1-(dimethyl-d6)ethyl]amino]methyl]benzenemethanol
CAS Number	1346601-00-0[1][2]
Molecular Formula	C ₁₂ H ₁₂ D ₆ Cl ₂ N ₂ O ₂ [2]
Molecular Weight	299.23[2]
Storage Temperature	2-8°C[3]

Hazard Identification and Personal Protective Equipment (PPE)

Hydroxymethyl Clenbuterol-d6 is a stable isotope-labeled analog of a β -agonist.[3] While a specific Safety Data Sheet (SDS) for the deuterated form is not readily available, the SDS for

its non-deuterated counterpart, Clenbuterol Hydrochloride, indicates that it is toxic if swallowed, causes skin and serious eye irritation, is suspected of damaging fertility or the unborn child, and may cause damage to organs through prolonged or repeated exposure.[4] Therefore, appropriate personal protective equipment (PPE) is crucial.

Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Two pairs of chemotherapy gloves meeting ASTM D6978 standard are recommended.[5] Nitrile or neoprene gloves are preferred.[5]
Body Protection	Disposable Gown	Polyethylene-coated polypropylene or other laminate material resistant to chemical permeation.[5]
Eye and Face Protection	Safety goggles and face shield	Goggles should provide protection against chemical splashes. A face shield offers an additional layer of protection.[5]
Respiratory Protection	Respirator	Use in a well-ventilated area or fume hood.[6] If there is a risk of inhalation, a NIOSH-approved respirator should be used.
Foot Protection	Disposable shoe covers	Water-resistant and skid-resistant.[7]

Operational Plan: Step-by-Step Handling Procedure

To ensure the safe handling and integrity of **Hydroxymethyl Clenbuterol-d6**, the following procedural steps should be followed:

- Preparation:
 - Before handling, ensure all necessary PPE is donned correctly.
 - Work in a designated area, such as a chemical fume hood, to minimize inhalation exposure.
 - Allow the container to equilibrate to room temperature before opening to prevent condensation, which could lead to isotopic dilution.[8]
- Weighing and Aliquoting:
 - Handle the compound under a dry, inert atmosphere (e.g., nitrogen or argon) to prevent moisture absorption and H-D exchange.[8]
 - Use appropriate tools and techniques to minimize the generation of dust.
 - For precise measurements, consider using "Exact Weight" packaging if available from the supplier, which provides the exact mass of the material in the vial.[9]
- Storage:
 - Store the compound at the recommended temperature of 2-8°C in a tightly sealed container.[3]
 - Protect from light to prevent photolytic degradation.[8]
 - For long-term storage, consider freezing at -20°C or -80°C.[8]

Disposal Plan

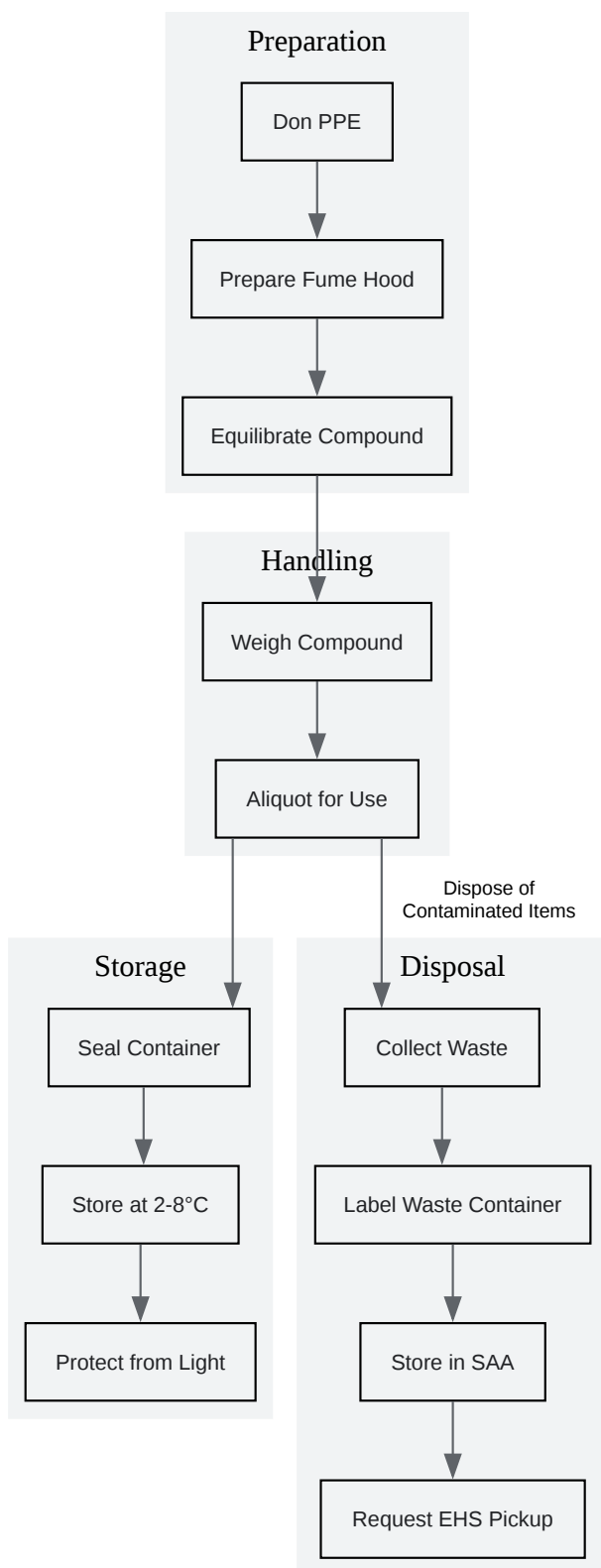
Hydroxymethyl Clenbuterol-d6 should be treated as hazardous chemical waste.[10] Improper disposal can lead to environmental contamination and regulatory penalties.[10]

- Waste Segregation and Collection:
 - Collect all waste materials, including empty containers, contaminated PPE, and unused compounds, in a designated, leak-proof, and chemically compatible waste container.[10]

[11]

- The container must be clearly labeled as "Hazardous Waste" and include the full chemical name.[11]
- Storage of Waste:
 - Store the waste container in a designated satellite accumulation area that is near the point of generation and under the control of laboratory personnel.[10]
 - Ensure the container is kept closed except when adding waste.[11]
- Disposal:
 - Do not dispose of the chemical waste down the drain or in regular trash.[10][12]
 - Follow your institution's procedures for hazardous waste pickup and disposal through the environmental health and safety (EHS) department or a contracted waste disposal service. [10]
 - Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste before the container can be disposed of as regular trash.[11]

Experimental Workflow for Handling Hydroxymethyl Clenbuterol-d6



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Caption: Workflow for safe handling of **Hydroxymethyl Clenbuterol-d6**.

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